

Application Notes: Rubidium-Strontium (Rb-Sr) Dating of Geological Samples

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Compound of Interest

Compound Name: Rubidium-87

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Introduction

The Rubidium-Strontium (Rb-Sr) dating method is a well-established radiometric technique used to determine the age of geological materials, including igneous, metamorphic, and in some cases, sedimentary rocks.[1][2][3] This method relies on the beta decay of **Rubidium-87** (^{87}Rb) to Strontium-87 (^{87}Sr). With a very long half-life, this isotopic system is particularly suited for dating ancient rocks.[4][5]

Principle of the Method

The fundamental principle of Rb-Sr dating is the radioactive decay of ^{87}Rb to ^{87}Sr through the emission of a beta particle.[6] The half-life of ^{87}Rb is approximately 49 billion years, making it suitable for dating a wide range of geological events, from a few million years to the early stages of the solar system.[6]

The age of a rock or mineral can be calculated using the isochron method, which is based on the following equation:

$$(^{87}\text{Sr}/^{86}\text{Sr})_p = (^{87}\text{Sr}/^{86}\text{Sr})_0 + (^{87}\text{Rb}/^{86}\text{Sr}) * (e^{\lambda t} - 1)[5][7]$$

Where:

- $(^{87}\text{Sr}/^{86}\text{Sr})_p$ is the ratio of these strontium isotopes in the sample at the present time.
- $(^{87}\text{Sr}/^{86}\text{Sr})_0$ is the initial ratio of these strontium isotopes at the time of the rock's formation.

- $(^{87}\text{Rb}/^{86}\text{Sr})$ is the ratio of **rubidium-87** to strontium-86 in the sample at the present time.
- λ is the decay constant of ^{87}Rb .
- t is the time elapsed since the formation of the rock (the age).

For this method to be accurate, the rock or mineral must have remained a closed system since its formation, meaning there has been no loss or gain of Rb or Sr isotopes.[5][6] The isochron method requires analyzing several minerals from the same rock or several co-magmatic rock samples with different Rb/Sr ratios.[5] Plotting $^{87}\text{Sr}/^{86}\text{Sr}$ against $^{87}\text{Rb}/^{86}\text{Sr}$ for these samples should yield a straight line (the isochron), the slope of which is proportional to the age of the rock.[2][5] The initial $^{87}\text{Sr}/^{86}\text{Sr}$ ratio can be determined from the y-intercept of the isochron.[4][5]

Applications in Geoscience

- **Dating Igneous Rocks:** The Rb-Sr method is widely used to determine the crystallization age of igneous rocks.[4][6]
- **Timing Metamorphic Events:** This technique can also be used to date the timing of metamorphic events, as the Rb-Sr system can be reset during high-grade metamorphism.[4][5][6]
- **Dating Lunar and Meteorite Samples:** It has been successfully applied to date extraterrestrial materials, providing insights into the early history of the solar system.[1][4][8]
- **Sedimentary Provenance:** In certain situations, it can be applied to sedimentary rocks to understand the age of the source rocks.[6]

Data Presentation

Table 1: Isotopes of Rubidium and Strontium

Isotope	Natural Abundance (%)	Notes
⁸⁵ Rb	72.17	Stable
⁸⁷ Rb	27.83	Radioactive, decays to ⁸⁷ Sr[8]
⁸⁴ Sr	0.56	Stable
⁸⁶ Sr	9.86	Stable, used as a reference isotope[6]
⁸⁷ Sr	7.00	Stable, produced by the decay of ⁸⁷ Rb
⁸⁸ Sr	82.58	Stable

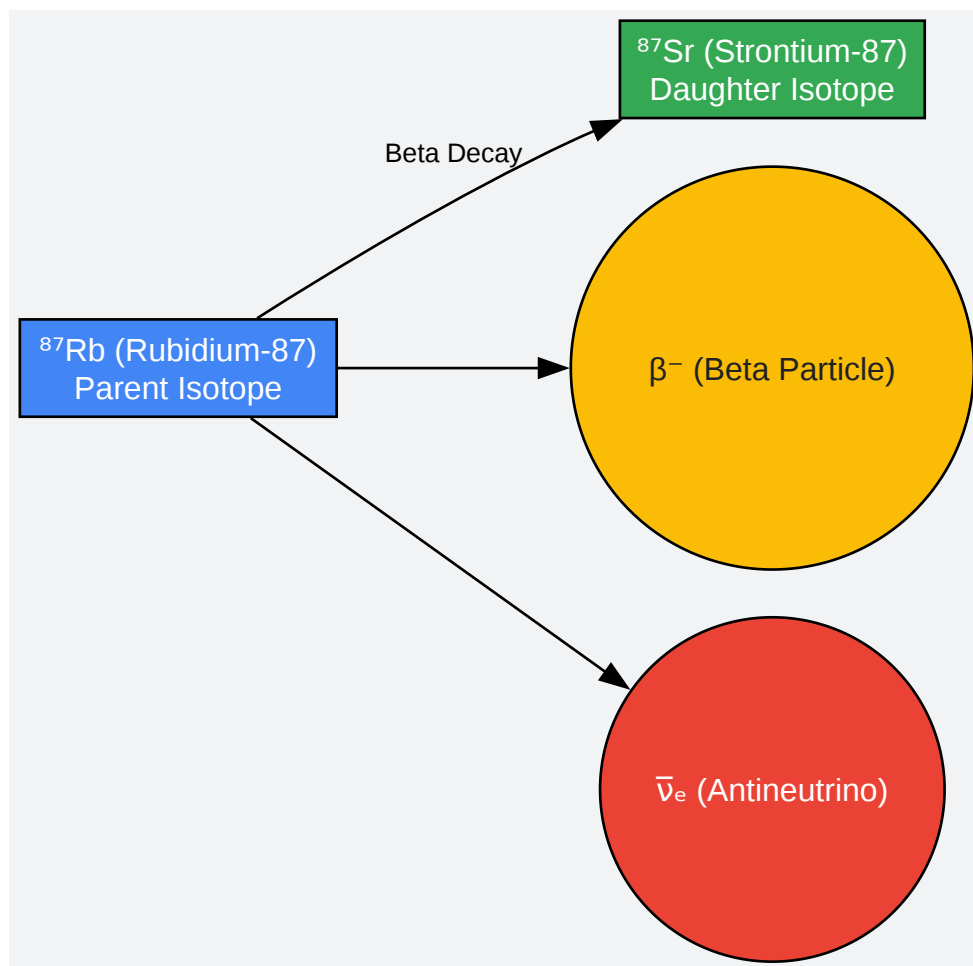
Table 2: Decay Parameters of ⁸⁷Rb

Parameter	Value	Reference
Half-life (t _{1/2})	~49 billion years	[6]
Decay Constant (λ)	1.42 x 10 ⁻¹¹ year ⁻¹	[5]

Table 3: Typical Rb and Sr Concentrations in Common Minerals

Mineral	Rb (ppm)	Sr (ppm)	Typical ⁸⁷ Rb/ ⁸⁶ Sr Ratio
Muscovite	200 - 600	10 - 100	High
Biotite	150 - 400	5 - 50	High
K-Feldspar	50 - 300	100 - 500	Moderate to High
Plagioclase	1 - 20	200 - 1000	Low
Hornblende	5 - 50	50 - 200	Low

Visualizations



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Caption: Radioactive decay of **Rubidium-87** to Strontium-87.

Caption: Conceptual diagram of the Rb-Sr isochron method.

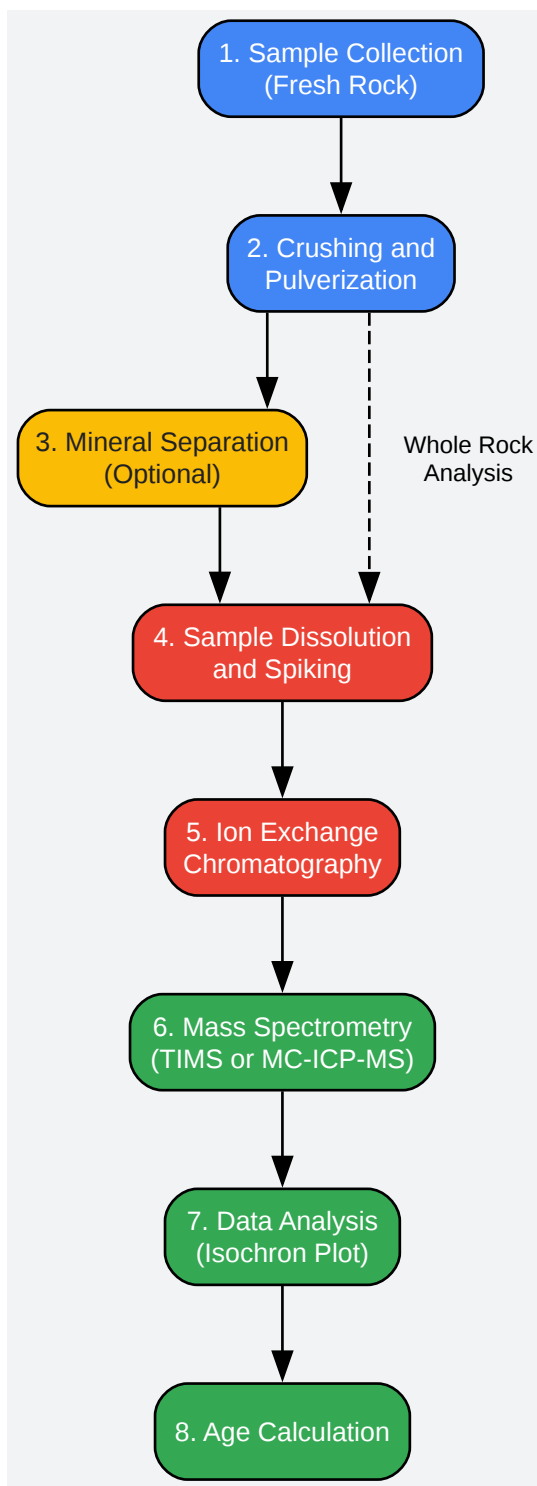
Experimental Protocols

Sample Collection and Preparation

- **Sample Selection:** Collect fresh, unweathered rock samples representative of the geological unit to be dated.^[9] Avoid samples showing signs of alteration or veining.
- **Crushing and Pulverization:** Crush the rock sample into smaller chips using a jaw crusher. Further reduce the sample to a fine powder (less than 200 mesh) using a disc mill or shatterbox. Homogenize the powder.

Mineral Separation (for mineral isochrons)

- Sieving: Sieve the crushed rock to obtain specific grain size fractions.
- Magnetic Separation: Use a magnetic separator to separate minerals based on their magnetic susceptibility (e.g., separating biotite and hornblende from feldspars and quartz).
- Heavy Liquids: Use heavy liquids (e.g., methylene iodide, sodium polytungstate) to separate minerals based on their density.
- Hand Picking: Under a binocular microscope, hand-pick individual mineral grains to ensure high purity (typically >99%).



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Caption: General experimental workflow for Rb-Sr dating.

Sample Dissolution and Isotope Dilution

- **Weighing:** Accurately weigh a precise amount of the powdered whole rock or mineral separate.
- **Spiking:** Add a calibrated amount of an isotopic tracer (a "spike") enriched in ^{87}Rb and ^{84}Sr or ^{86}Sr . This is crucial for accurately determining the Rb and Sr concentrations via isotope dilution.[\[6\]](#)
- **Dissolution:** Transfer the sample and spike mixture to a clean Teflon beaker. Add a mixture of hydrofluoric (HF) and nitric (HNO_3) acids. Place the beaker on a hotplate at a controlled temperature until the sample is completely dissolved. Evaporate to dryness. Convert the sample to a chloride form by adding hydrochloric acid (HCl) and evaporating to dryness.

Chromatographic Separation of Rb and Sr

To avoid isobaric interference between ^{87}Rb and ^{87}Sr during mass spectrometry, Rb and Sr must be chemically separated from each other and from the sample matrix.[\[6\]](#)

- **Column Preparation:** Use a cation exchange resin packed into a chromatography column.
- **Sample Loading:** Dissolve the dried sample in a small amount of dilute HCl and load it onto the prepared column.
- **Elution:**
 - Elute the majority of the sample matrix using dilute HCl.
 - Selectively elute Sr using a specific molarity of HCl.
 - Subsequently, elute Rb using a higher molarity of HCl.
- **Collection:** Collect the separate Sr and Rb fractions in clean beakers.

Mass Spectrometric Analysis

The isotopic compositions of the separated Rb and Sr fractions are measured using a thermal ionization mass spectrometer (TIMS) or a multi-collector inductively coupled plasma mass spectrometer (MC-ICP-MS).[\[5\]](#)

- **Sample Loading:** Load a small amount of the purified Sr or Rb solution onto a metal filament (e.g., tantalum, rhenium).
- **Ionization:** The filament is heated in the mass spectrometer's source chamber, causing the sample to ionize.
- **Mass Separation:** The ions are accelerated into a magnetic field, which separates them based on their mass-to-charge ratio.
- **Detection:** The abundance of each isotope is measured using Faraday cups or an ion-counting detector.[4] The instrument measures the ratios of the different isotopes (e.g., $^{87}\text{Sr}/^{86}\text{Sr}$, $^{87}\text{Rb}/^{86}\text{Sr}$).

Data Processing and Age Calculation

- **Data Correction:** Correct the measured isotope ratios for mass fractionation.
- **Isochron Plot:** Plot $^{87}\text{Sr}/^{86}\text{Sr}$ on the y-axis versus $^{87}\text{Rb}/^{86}\text{Sr}$ on the x-axis for all the analyzed samples (whole rocks and/or minerals).
- **Linear Regression:** Perform a linear regression on the data points. The quality of the fit is assessed by the Mean Square of Weighted Deviates (MSWD), which should be close to 1 for a robust isochron.[6]
- **Age Calculation:** Calculate the age (t) from the slope (m) of the isochron using the equation: $t = \ln(m + 1) / \lambda$.
- **Initial Ratio:** The initial $^{87}\text{Sr}/^{86}\text{Sr}$ ratio is determined from the y-intercept of the isochron.

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